

Resveratrol-3-O-sulfate sodium degradation and storage conditions

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Compound of Interest

Compound Name: *Resveratrol-3-O-sulfate sodium*

Cat. No.: *B560678*

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Technical Support Center: Resveratrol-3-O-sulfate Sodium

Welcome to the Technical Support Center for **Resveratrol-3-O-sulfate sodium**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and handling of this compound. Here you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Resveratrol-3-O-sulfate sodium**?

A1: For long-term storage, solid **Resveratrol-3-O-sulfate sodium** should be stored at -20°C. Under these conditions, the compound is stable for at least four years[1]. Some suppliers may also recommend storage at 2-8°C for shorter periods, but -20°C is the generally accepted standard for maintaining long-term integrity[2].

Q2: How should I prepare and store stock solutions of **Resveratrol-3-O-sulfate sodium**?

A2: **Resveratrol-3-O-sulfate sodium** is slightly soluble in DMSO[1][3]. To prepare a stock solution, dissolve the compound in high-purity DMSO. To enhance solubility, you can warm the solution to 37°C and use an ultrasonic bath[3].

For storage of stock solutions:

- Short-term (up to 1 month): Store at -20°C[3].
- Long-term (up to 6 months): Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C[3].

Q3: Is **Resveratrol-3-O-sulfate sodium** stable in cell culture medium?

A3: Yes. Studies on the closely related metabolite, resveratrol-4'-O-sulfate, have shown that it is stable when incubated in cell culture medium for 24 hours at 37°C[4]. This suggests that **Resveratrol-3-O-sulfate sodium** is also stable under typical in vitro experimental conditions.

Q4: What are the known degradation pathways for **Resveratrol-3-O-sulfate sodium**?

A4: Specific degradation pathways for **Resveratrol-3-O-sulfate sodium** are not well-documented in the available literature. However, based on the chemistry of the parent compound, resveratrol, potential degradation could involve hydrolysis of the sulfate group, particularly under strong acidic or basic conditions, or enzymatic degradation by sulfatases. The stilbene backbone may also be susceptible to oxidation and photodegradation.

Q5: How does the stability of **Resveratrol-3-O-sulfate sodium** compare to its parent compound, resveratrol?

A5: The sulfation of resveratrol appears to form more stable derivatives[4]. While resveratrol is known to be sensitive to degradation by high pH, temperature, and UV light, its sulfate metabolites are generally considered to be more stable under physiological conditions[4][5].

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results.	Degradation of Resveratrol-3-O-sulfate sodium due to improper storage or handling.	<ul style="list-style-type: none">- Ensure the solid compound and stock solutions are stored at the recommended temperatures (-20°C and -80°C, respectively).- Aliquot stock solutions to minimize freeze-thaw cycles.- Prepare fresh working solutions from a recently thawed aliquot for each experiment.
Difficulty dissolving the compound.	Low solubility in the chosen solvent.	<ul style="list-style-type: none">- Resveratrol-3-O-sulfate sodium is slightly soluble in DMSO. For aqueous solutions, the solubility is very low.- To aid dissolution in DMSO, gently warm the solution to 37°C and use an ultrasonic bath^[3].- For cell culture experiments, prepare a concentrated stock in DMSO and then dilute it in the culture medium to the final desired concentration. Ensure the final DMSO concentration is compatible with your cell line.

Precipitation of the compound in aqueous solutions or cell culture medium.	The compound's low aqueous solubility is exceeded.	<ul style="list-style-type: none">- Prepare a high-concentration stock solution in DMSO.- When preparing working solutions, add the DMSO stock dropwise to the aqueous buffer or medium while vortexing to ensure rapid mixing and prevent localized high concentrations that can lead to precipitation.
Loss of activity over time in prepared solutions.	Potential for slow degradation in solution, especially if not stored properly.	<ul style="list-style-type: none">- Prepare fresh working solutions for each experiment.- If using pre-diluted aqueous solutions, they should be used immediately and not stored.

Storage and Stability Data Summary

Form	Storage Temperature	Reported Stability	Reference
Solid	-20°C	≥ 4 years	[1]
Stock Solution in DMSO	-20°C	Up to 1 month	[3]
Stock Solution in DMSO	-80°C	Up to 6 months	[3]
In Cell Culture Medium	37°C	Stable for at least 24 hours (inferred from resveratrol-4'-O-sulfate)	[4]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

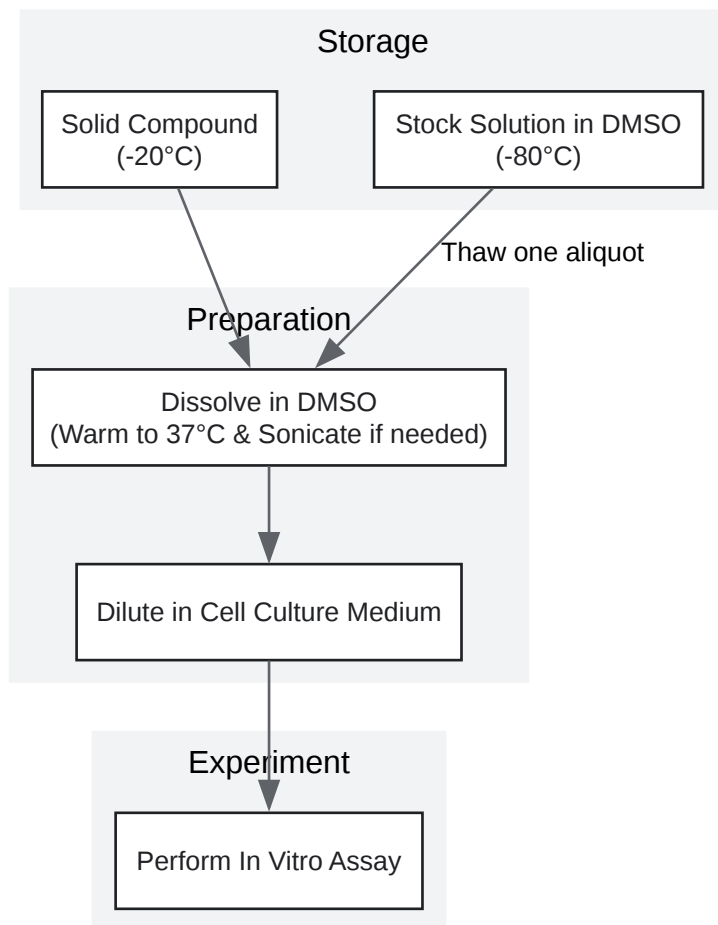
- **Weighing:** Accurately weigh out the desired amount of **Resveratrol-3-O-sulfate sodium** (Molecular Weight: 330.3 g/mol) in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.303 mg.
- **Dissolving:** Add the appropriate volume of high-purity, sterile DMSO to the tube.
- **Solubilization:** Vortex the tube thoroughly. If the compound does not fully dissolve, gently warm the tube to 37°C and sonicate in an ultrasonic bath for 5-10 minutes, or until the solution is clear.
- **Storage:** Aliquot the stock solution into sterile, single-use cryovials and store at -80°C for long-term storage or -20°C for short-term storage.

Protocol for Preparing Working Solutions for Cell Culture

- **Thawing:** Thaw a single aliquot of the frozen DMSO stock solution at room temperature.
- **Dilution:** Based on the desired final concentration in your cell culture experiment, calculate the required volume of the stock solution.
- **Addition to Medium:** While gently vortexing the cell culture medium, add the calculated volume of the DMSO stock solution dropwise to the medium. This gradual addition helps to prevent precipitation.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture medium is below the tolerance level of your specific cell line (typically $\leq 0.5\%$).
- **Use Immediately:** Use the prepared medium containing **Resveratrol-3-O-sulfate sodium** immediately for your experiment.

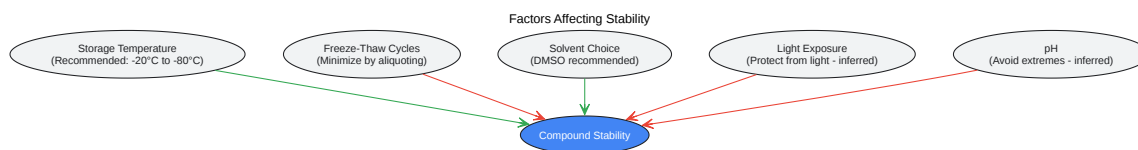
Visualizations

Experimental Workflow for Resveratrol-3-O-sulfate Sodium



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Caption: Workflow for handling **Resveratrol-3-O-sulfate sodium**.



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Caption: Key factors influencing the stability of the compound.

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